Technical Guide: 2-Methylmorpholine-4-carbothioamide in Heterocyclic Synthesis

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Compound of Interest

Compound Name:	*2-Methylmorpholine-4-carbothioamide*
CAS No.:	*953734-73-1*
Cat. No.:	*B2520929*

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Executive Summary

2-Methylmorpholine-4-carbothioamide represents a specialized, bifunctional building block in modern medicinal chemistry. Unlike its achiral parent (morpholine-4-carbothioamide), the introduction of the C2-methyl group creates a chiral center, offering a vector for stereochemical exploration in drug discovery—particularly in the optimization of kinase inhibitors (e.g., PI3K, mTOR) where the morpholine ring is a privileged pharmacophore.

This guide details the scalable synthesis of this precursor and its subsequent application in generating 2-amino-thiazole and 1,2,4-thiadiazole scaffolds. We prioritize the Benzoyl Isothiocyanate Route over thiophosgene methods due to superior safety profiles and crystalline intermediate purification.

Part 1: Structural Analysis & Precursor Synthesis

The Molecule[1]

- IUPAC Name: **2-Methylmorpholine-4-carbothioamide**

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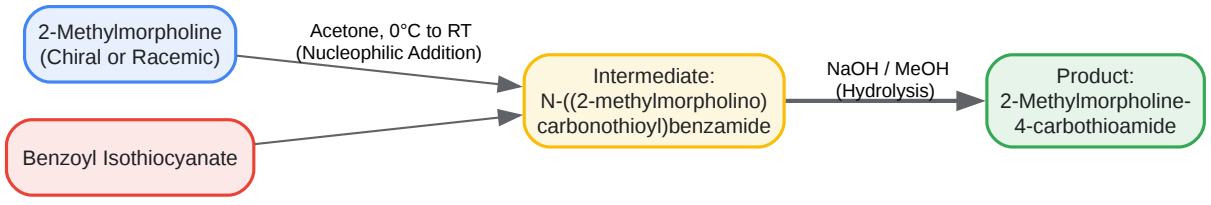
- Functional Class: Thiourea derivative (cyclic).
- Key Features:
  - Thioamide (
    ): High nucleophilicity of sulfur; precursor for Hantzsch cyclization.
  - C2-Methyl Group: Introduces chirality (
    or
). Retaining this stereochemistry during downstream cyclization is critical for structure-activity relationship (SAR) studies.

Synthesis Strategy: The Benzoyl Isothiocyanate Route

Direct thiocarbamoylation using thiophosgene is hazardous and often yields difficult-to-separate byproducts. The industry-standard approach utilizes benzoyl isothiocyanate to form a crystalline benzoyl-thiourea intermediate, followed by alkaline hydrolysis.

Reaction Pathway[1][2][3][4][5][6][7][8]

- Addition: 2-Methylmorpholine attacks the electrophilic carbon of benzoyl isothiocyanate.
- Hydrolysis: Removal of the benzoyl protecting group using NaOH/MeOH.



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Figure 1: Two-step synthesis of **2-methylmorpholine-4-carbothioamide** via benzoyl intermediate.

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Part 2: Experimental Protocols

Protocol A: Synthesis of **2-Methylmorpholine-4-carbothioamide**

Safety Note: Benzoyl isothiocyanate is a lachrymator. Perform all operations in a fume hood.

Step 1: Formation of Benzoyl Intermediate

- Setup: Charge a 3-neck round-bottom flask (RBF) with 2-methylmorpholine (10.0 g, 99 mmol) and dry acetone (100 mL). Cool to 0–5°C using an ice bath.
- Addition: Add benzoyl isothiocyanate (16.1 g, 99 mmol) dissolved in acetone (20 mL) dropwise over 30 minutes. Maintain internal temperature <10°C to prevent polymerization.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2 hours. A thick precipitate (the benzoyl-thiourea intermediate) typically forms.
- Isolation: Pour the mixture into ice-cold water (300 mL). Filter the solid, wash with cold water, and dry.[3]
    - Checkpoint: The intermediate should be a white/off-white solid.

Step 2: Hydrolysis to Target

- Hydrolysis: Suspend the dried intermediate in methanol (100 mL). Add 10% aqueous NaOH (50 mL).
- Reflux: Heat to reflux (approx. 65°C) for 1 hour. The solution will clarify as the intermediate is consumed.
- Workup: Cool to RT. Neutralize carefully with dilute HCl to pH 7. Evaporate methanol under reduced pressure.
- Extraction: Extract the aqueous residue with ethyl acetate (3 x 50 mL). Dry combined organics over

  and concentrate.

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- Purification: Recrystallize from ethanol/water if necessary.
  - Expected Yield: 75–85%.
  - Characterization: IR (KBr) strong band at ~1240 cm^{-1} (C=S).

Part 3: Reactivity & Applications[1][9]

The primary utility of **2-methylmorpholine-4-carbothioamide** lies in its ability to form 2-amino-heterocycles. The morpholine nitrogen at position 4 is non-nucleophilic due to the thioamide resonance; however, the sulfur and the primary amine (

) are highly reactive.

The Hantzsch Thiazole Synthesis

This is the "workhorse" reaction for this precursor. Reacting with

-haloketones yields 2-(2-methylmorpholino)thiazoles.

Mechanism:

- S-Alkylation: The sulfur attacks the

  -carbon of the haloketone.
- Cyclodehydration: The amine nitrogen attacks the ketone carbonyl, followed by loss of water.

Data: Optimization of Hantzsch Reaction

Solvent	Temperature	Catalyst	Yield	Notes
Ethanol	**Reflux**	**None**	**65%**	**Standard protocol; requires longer time.**
DMF	80°C	None	78%	Faster; harder workup.

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| Water/EtOH (1:1) | RT -> 60°C | cat.

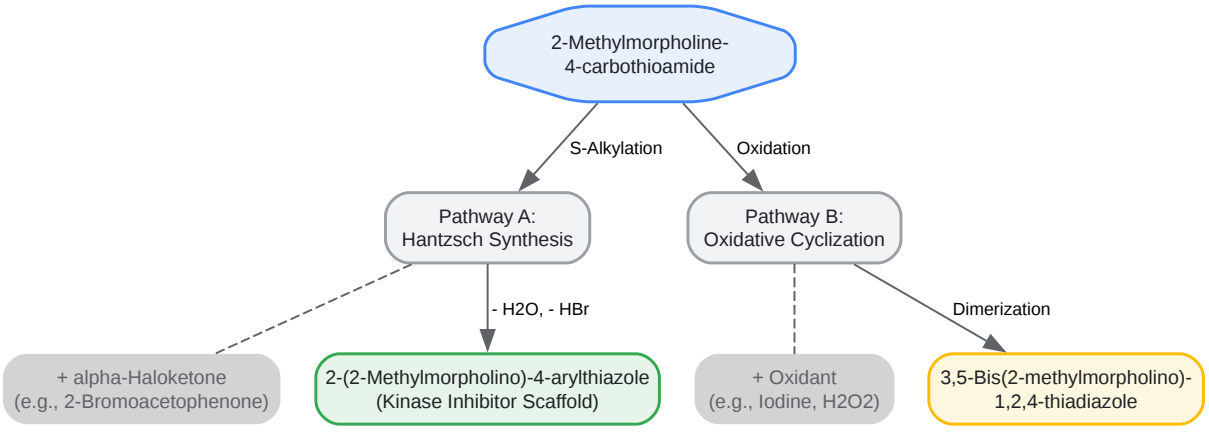
| 92% | Green chemistry approach; iodine facilitates dehydration. |

Oxidative Cyclization (Hector's Base Analogues)

Under oxidative conditions (e.g.,

or

), the thioamide can dimerize or cyclize to form 1,2,4-thiadiazoles. This is valuable for creating rigid, symmetrical linkers in fragment-based drug design.



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Figure 2: Divergent synthesis pathways yielding thiazoles and thiadiazoles.

Part 4: Critical Quality Attributes (CQA)

When using this precursor for GMP or high-purity applications, monitor the following:

- Enantiomeric Excess (ee): If starting from chiral 2-methylmorpholine (e.g., (S)-isomer), ensure the hydrolysis step (pH > 10, Heat) does not induce racemization.
    - Validation: Chiral HPLC using a Chiralpak AD-H column.

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- Sulfur Content: Elemental analysis must match theoretical values closely, as desulfurization can occur if the reaction overheats.
- Solubility Profile: The 2-methyl group significantly alters solubility compared to the unsubstituted analog. It is generally more lipophilic (

  increases), which aids in cell permeability for the final drug candidate.

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